

High-Purity Rescalure for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Rescalure*

Cat. No.: *B1610670*

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Introduction

Rescalure, a synthetically produced pheromone identical to the sex pheromone of the female California red scale (*Aonidiella aurantii*), serves as a critical tool in pest management through mating disruption.[1] Comprised of a mixture of the (3S, 6R) and (3S, 6S) stereoisomers of 3-methyl-6-isopropenyl-9-decen-1-yl acetate, its application in fundamental and applied research is expanding.[1] This document provides an overview of commercially available **Rescalure**, its physicochemical properties, and detailed protocols for its analysis and potential use in a research setting. While direct commercial sources of high-purity **Rescalure** specifically marketed for research are not readily identifiable, technical-grade material is available from agricultural suppliers. Researchers may need to perform purification depending on the experimental requirements.

Commercial Availability and Purity

High-purity **Rescalure** for laboratory research is not widely listed by major chemical suppliers. The primary commercial sources are manufacturers of agricultural pest control products.

Table 1: Commercial Suppliers and Products

Manufacturer/Supplier	Product Examples	Typical Purity	Notes
Trece Inc.	Cidtrak®, Checkmate® CRS, Saturel® CRS	>75% (minimum active substance)	Primarily formulated for agricultural use in vapor-releasing dispensers.
Suterra LLC	CheckMate® CRS	Technical Grade	Focus on agricultural applications.

Note: Researchers should contact these suppliers to inquire about the availability of unformulated, technical-grade **Rescalure** and to obtain a certificate of analysis for detailed purity information.

Table 2: Physicochemical Properties of **Rescalure**

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₈ O ₂	[2]
Molecular Weight	252.39 g/mol	[2]
Appearance	Greenish-yellow colored oily liquid with an aromatic odor	
Solubility in Water	0.2 mg/L at 20°C	[3]
Solubility in Organic Solvents	250,000 mg/L in Hexane at 20°C	[3]
Flash Point	131°C	
Auto-ignition Temperature	250°C	

Application Notes

The primary research application of **Rescalure** is in the field of chemical ecology, specifically in studying insect behavior and developing sustainable pest control strategies. Its mode of action is the disruption of mating behavior in the California red scale.[1]

Potential Research Applications:

- **Behavioral Assays:** High-purity **Rescalure** can be used in olfactometer and wind tunnel experiments to study the behavioral responses of male California red scale and other insects to varying concentrations and isomeric ratios of the pheromone.
- **Electrophysiology:** Electroantennography (EAG) and single-sensillum recording (SSR) can be employed to investigate the sensitivity and specificity of insect olfactory receptor neurons to **Rescalure** and its individual isomers.
- **Mechanism of Action Studies:** Research can be conducted to elucidate the downstream signaling pathways activated upon pheromone binding to its receptor in the insect antenna.
- **Development of Novel Pest Control Strategies:** Investigating the synergy or antagonism of **Rescalure** with other semiochemicals or insecticides.
- **Analytical Standard:** High-purity **Rescalure** can serve as a reference standard for the quantification of pheromone release from commercial dispensers and for residue analysis in environmental samples.

Experimental Protocols

Protocol 1: Quantification and Diastereomeric Ratio Analysis of Rescalure by Gas Chromatography (GC)

This protocol is adapted from an enforcement analytical method for technical-grade **Rescalure**.

Objective: To determine the concentration and the ratio of (3S, 6R) and (3S, 6S) diastereomers of **Rescalure** in a sample.

Materials:

- **Rescalure** sample
- Acetone (HPLC Grade)
- Internal standard (e.g., hexadecane)

- Volumetric flasks
- Gas Chromatograph with Flame Ionization Detector (GC-FID)
- Analytical balance
- Sonicator

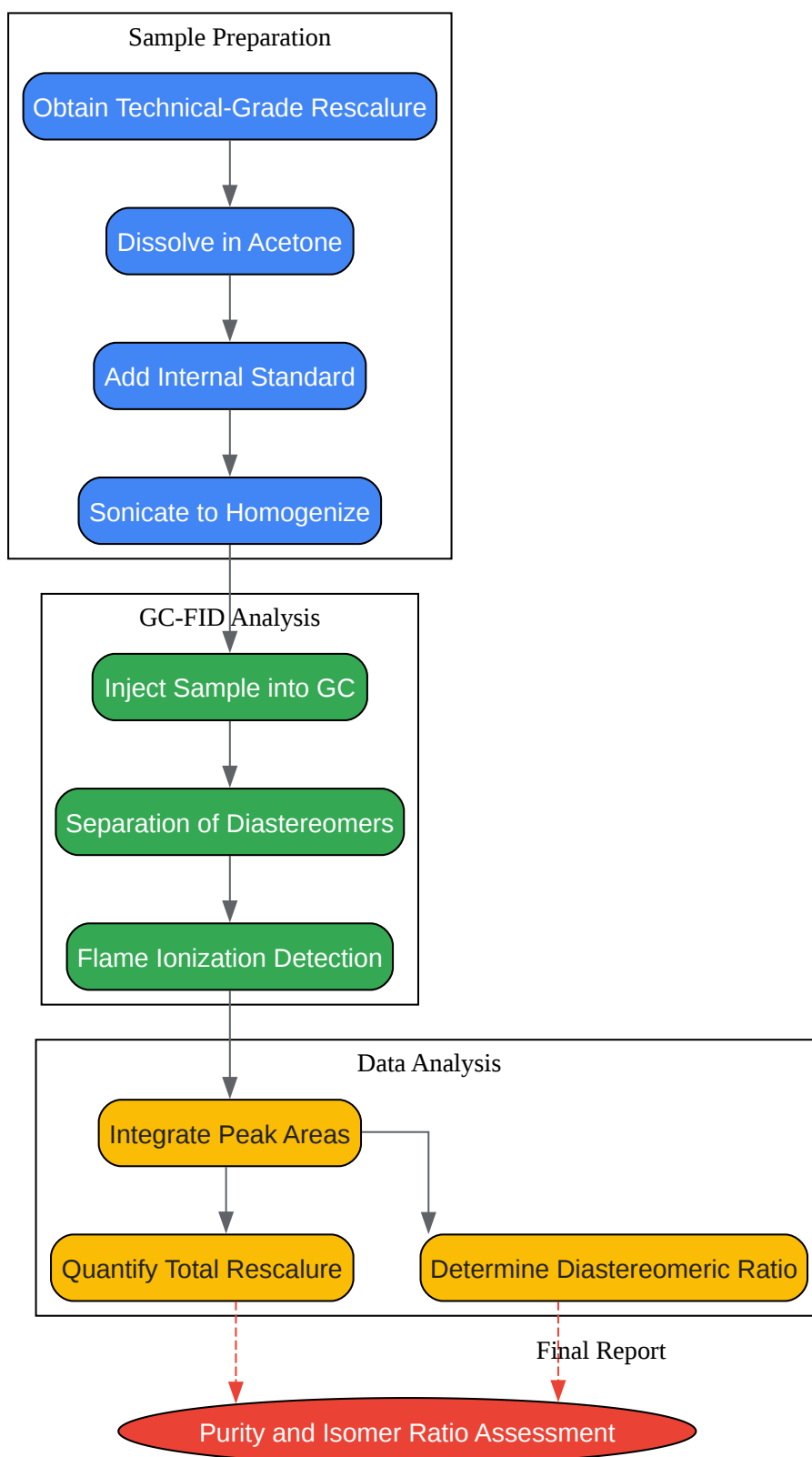
Procedure:

- Standard Preparation:
 - Accurately weigh approximately 25 mg of **Rescalure** reference standard into a 25 mL volumetric flask.
 - Dissolve and dilute to volume with acetone.
 - If using an internal standard, add it to the standard solution at a known concentration (e.g., 1 mg/mL).
- Sample Preparation:
 - Accurately weigh an appropriate amount of the technical-grade **Rescalure** product into a suitable container.
 - Add a known volume of acetone to dissolve the sample. The solution may be diluted as needed to fall within the calibration range.
 - If using an internal standard, add it to the sample solution at the same concentration as in the standard solution.
 - Sonicate the sample solution to ensure complete dissolution.
- GC Operating Conditions (Example):
 - Instrument: Agilent 5890 GC-FID or equivalent

- Column: A suitable capillary column for pheromone analysis (e.g., a non-polar or mid-polar column)
- Injector Temperature: 250°C
- Detector Temperature: 300°C
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute
 - Ramp: 10°C/minute to 250°C
 - Hold at 250°C for 5 minutes
- Carrier Gas: Helium
- Injection Volume: 1 µL
- Analysis:
 - Inject the standard and sample solutions into the GC.
 - Identify the peaks corresponding to the **Rescalure** diastereomers and the internal standard based on their retention times.
 - Integrate the peak areas.
- Calculations:
 - Calculate the concentration of **Rescalure** in the sample using the response factor from the standard.
 - Determine the diastereomeric ratio by dividing the peak area of one isomer by the sum of the peak areas of both isomers and multiplying by 100.

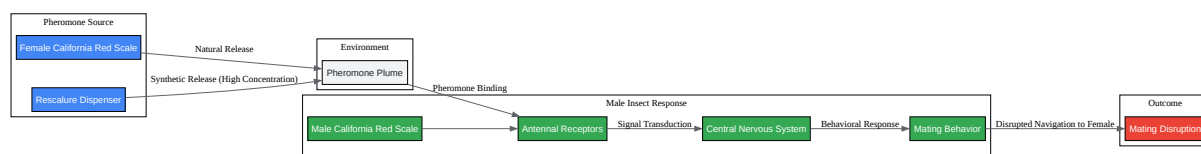
Signaling Pathway and Workflow Diagrams

As **Rescalure**'s primary known function is as an external chemical signal (pheromone) leading to a behavioral response in insects, a detailed intracellular signaling pathway is not the most relevant visualization. Instead, a workflow for its analysis and a logical diagram of its mode of action are more appropriate.



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Caption: Workflow for the quantitative and isomeric analysis of **Rescalure**.



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Caption: Logical diagram of **Rescalure**'s mode of action in mating disruption.

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